

# Rebastinib In Vivo Administration Summary

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## Compound Focus: Rebastinib

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Cancer Model	Administration Route	Typical Dosage	Formulation	Key Findings	Citation
Colorectal Cancer (CRC)	Oral (Dietary Admixture)	200 mg/kg	Diet mixture	Suppressed tumor growth in immunocompetent mice.	[1]
Triple-Negative Breast Cancer (TNBC)	Oral Gavage	50 mg/kg	Liquid suspension (e.g., in 0.5% methylcellulose)	Inhibited tumor growth and cancer stem cells in xenograft models.	[2]
Triple-Negative Breast Cancer (TNBC)	Oral (specific method not detailed)	30-100 mg/kg	Not specified	Showed anti-tumor activity and drug-like properties in xenograft models.	[3]
Metastatic Mammary Carcinoma	Oral (Dietary Admixture)	200 mg/kg	Diet mixture	Reduced tumor growth and metastasis; enhanced efficacy of chemotherapy.	[4]

## Detailed Experimental Protocols

Here are the methodologies from the key studies for your experimental replication.

**1. Protocol for Dietary Admixture (Used in Colorectal Cancer & Mammary Carcinoma Studies)** This method allows for continuous, stress-free dosing.

- **Dosage:** 200 mg of **rebastinib** per kg of rodent diet.
- **Procedure:** The calculated amount of **rebastinib** is thoroughly mixed with the standard powdered laboratory feed. This mixture is then repelleted and provided to the animals ad libitum (freely available).
- **Rationale:** This route is chosen to mimic chronic dosing and is less invasive than forced feeding, reducing stress on the animals over long-term studies [4] [1].

**2. Protocol for Oral Gavage (Used in Triple-Negative Breast Cancer Studies)** This method ensures precise, direct delivery of the drug.

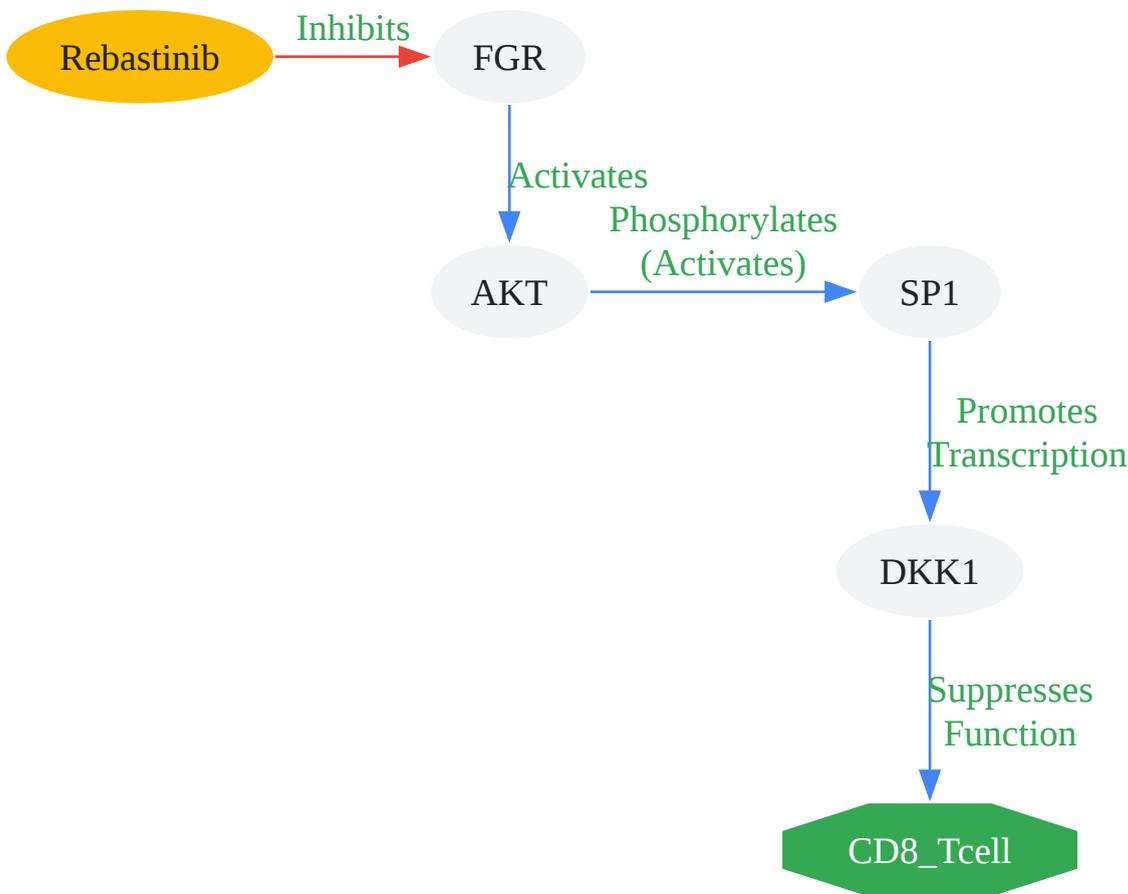
- **Dosage:** 50 mg of **rebastinib** per kg of animal body weight.
- **Formulation:** **Rebastinib** is suspended in a vehicle, commonly a 0.5% methylcellulose solution.
- **Dosing Schedule:** Typically administered once daily.
- **Rationale:** Oral gavage guarantees that each animal receives the exact intended dose, which is crucial for dose-response studies [2].

## Mechanisms of Action & Signaling Pathways

**Rebastinib** is a multi-targeted tyrosine kinase inhibitor. Its anti-tumor effects in vivo involve several mechanisms:

- **Inhibition of the FGR/AKT/SP1/DKK1 Axis in Colorectal Cancer:** **Rebastinib** directly targets the tyrosine kinase FGR. This inhibits the PI3K-AKT signaling pathway, leading to reduced phosphorylation and activation of the transcription factor SP1. Lower SP1 activity results in decreased expression of DKK1, a protein that suppresses CD8+ T-cell function. Consequently, **rebastinib** enhances the infiltration and cytotoxic activity of CD8+ T cells within the tumor, making it more effective in immunocompetent models [1].

The following diagram illustrates this key signaling pathway in colorectal cancer:



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- **Disruption of the AXL-KLF5 Feedback Loop in TNBC:** In Triple-Negative Breast Cancer, **rebastinib** inhibits the kinase AXL. This inhibition leads to reduced protein stability of the transcription factor KLF5 via the AXL-AKT-GSK3 $\beta$  signaling axis. Since KLF5 also promotes the expression of AXL, **rebastinib** effectively breaks this positive feedback loop, which is crucial for maintaining cancer stem cells, thereby suppressing tumors [2].
- **Targeting the Tumor Microenvironment: Rebastinib** is a potent inhibitor of the Tie2 receptor, which is expressed not only on endothelial cells but also on pro-tumoral macrophages. By blocking Tie2, **rebastinib** disrupts angiogenesis (blood vessel formation) and prevents Tie2-positive macrophages from supporting tumor cell intravasation and metastasis [4].

## Frequently Asked Questions (FAQs)

**Q1: What is the recommended formulation for in-house rebastinib solutions for oral gavage?**

- **A:** For preparing a suspension, a 0.5% methylcellulose solution is a commonly used and effective vehicle. The compound should be weighed precisely and suspended thoroughly to ensure consistency in dosing [2].

**Q2: Why might there be a difference in efficacy between immunocompetent and immunocompromised mouse models?**

- **A:** A key mechanism of **rebastinib**'s action, particularly in colorectal cancer models, is the enhancement of CD8+ T-cell-mediated anti-tumor immunity. This effect is only operational in models with an intact immune system, which can explain the superior results often observed in immunocompetent mice [1].

**Q3: Besides direct tumor growth suppression, what other anti-cancer effects have been observed?**

- **A:** Studies have shown that **rebastinib** can inhibit metastasis in a mouse model of metastatic mammary carcinoma. Furthermore, it demonstrates synergistic effects when combined with chemotherapeutic agents like paclitaxel or eribulin, leading to improved overall survival in preclinical models [4].

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## References

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